

Usaramine Analytical Method & Linearity Data

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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The table below summarizes the key parameters for a sensitive and validated LC-MS/MS method developed for the quantification of **Usaramine** (URM) and its N-oxide metabolite (UNO) in rat plasma [1].

Parameter	Details for Usaramine (URM) & Usaramine N-oxide (UNO)
Analytical Technique	Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
Linearity Range	1–2,000 ng/mL for both URM and UNO [1]
Calibration Standards	1, 2, 10, 30, 100, 300, 1,000, and 2,000 ng/mL in rat plasma [1]
Quality Control (QC) Samples	1, 3, 150, 750, and 1,500 ng/mL [1]
Limit of Quantification (LLOQ)	1 ng/mL [1]
Chromatography Column	ACQUITY UPLC BEH C18 (50 × 2.1 mm, 1.7 μm) [1]
Mass Transitions (MRM)	URM: m/z 352.1 → 120.0; UNO: m/z 368.1 → 120.0 [1]

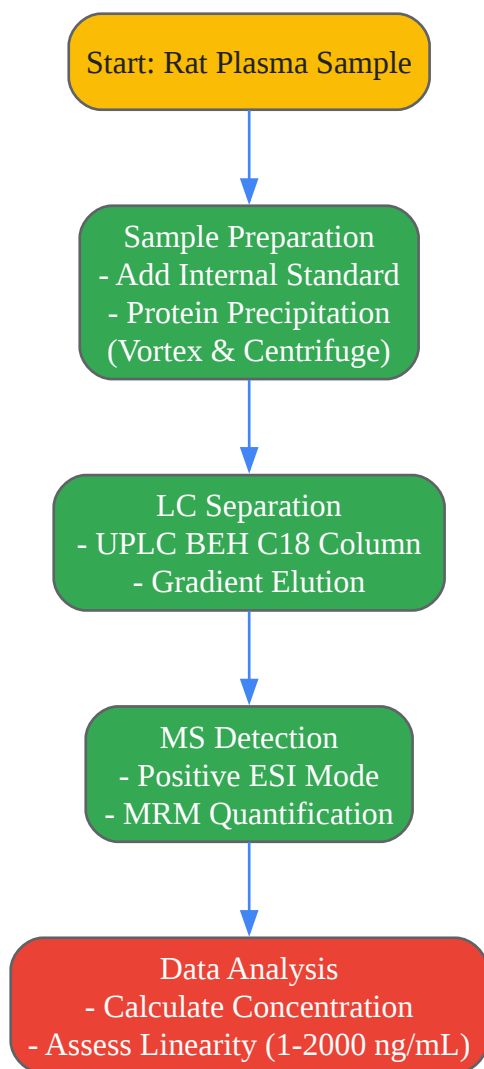
Detailed Experimental Protocol

This is the detailed methodology used in the study cited above [1].

- **Sample Preparation:** A straightforward protein precipitation method was used. A 10- μ L aliquot of rat plasma was mixed with 10 μ L of the internal standard (SCN) working solution and 90 μ L of a precipitating solvent (acetonitrile/methanol, 1/1, v/v). The mixture was vortexed, centrifuged, and the supernatant was injected for analysis [1].
- **LC-MS/MS Analysis:**
 - **Mobile Phase:** A gradient elution was used with (A) 0.1% formic acid with 5 mM ammonium acetate in water and (B) 0.1% formic acid in acetonitrile/methanol (9/1, v/v) [1].
 - **Gradient Program:**
 - 0–0.2 min: 10% B
 - 0.2–1.0 min: 10% B to 60% B
 - 1.0–1.1 min: 60% to 95% B
 - 1.1–1.5 min: maintained at 95% B
 - 1.5–2.0 min: re-equilibration to initial conditions [1].
 - **Flow Rate:** 0.5 mL/min [1].
 - **Injection Volume:** 1 μ L [1].
 - **Mass Spectrometry:** The mass spectrometer was operated in positive electrospray ionization (ESI+) mode with multiple reaction monitoring (MRM) [1].

Experimental Workflow Visualization

The following diagram outlines the key steps of the analytical protocol for determining **usaramine** in plasma, from sample preparation to data analysis.



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Important Considerations and Broader Context

- **Lack of Direct Comparisons:** The search results did not yield direct comparisons between different commercial kits or methods specifically for **usaramine**. The data presented is from a single research method. Other studies confirm that **usaramine** is included in broader analytical screens for Pyrrolizidine Alkaloids (PAs) in food matrices like honey, but they do not provide separate validation data for it [2] [3].
- **Key Analytical Challenge:** A major challenge in PA analysis, noted in other recent studies, is the chromatographic separation of isomers. While the method above does not discuss this in detail, newer research is focused on achieving full separation of all regulated PAs, including isomers of **usaramine**, which is critical for accurate quantification [3].

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References

1. Quantification of Usaramine and its N-Oxide Metabolite in ... [pmc.ncbi.nlm.nih.gov]
2. Holistic Approach to Investigate Pyrrolizidine Alkaloids in ... [pmc.ncbi.nlm.nih.gov]
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